

Allyl Chlorodifluoroacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl chlorodifluoroacetate*

Cat. No.: *B043969*

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Introduction

Allyl chlorodifluoroacetate is a halogenated organic ester that holds significant potential in various scientific and industrial applications, including as a versatile building block in the synthesis of complex molecules for the pharmaceutical and agrochemical sectors.^[1] Its unique chemical structure, featuring a reactive allyl group and an electron-withdrawing chlorodifluoroacetyl moiety, imparts distinct chemical properties and reactivity. This technical guide provides a comprehensive overview of the known chemical properties, a proposed synthesis protocol, and an analysis of its potential reactivity and spectroscopic characteristics.

Chemical and Physical Properties

Allyl chlorodifluoroacetate is a colorless to pale yellow liquid with a characteristic odor. It is soluble in common organic solvents.^[1] While a complete set of experimentally verified physical properties is not readily available in the public domain, a compilation of known and predicted data is presented in Table 1.

Table 1: Physicochemical Properties of **Allyl Chlorodifluoroacetate**

Property	Value	Source
Molecular Formula	C ₅ H ₅ ClF ₂ O ₂	[2]
Molecular Weight	170.54 g/mol	[2]
CAS Number	118337-48-7	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	98 °C (Predicted)	[2]
Density	1.292 g/cm ³ (Predicted)	[2]
Refractive Index	Not available	

Synthesis of Allyl Chlorodifluoroacetate

A specific, detailed experimental protocol for the synthesis of **allyl chlorodifluoroacetate** is not explicitly documented in the reviewed literature. However, based on established principles of organic chemistry, a Fischer-Speier esterification of chlorodifluoroacetic acid with allyl alcohol is the most plausible and direct synthetic route.

Proposed Experimental Protocol: Fischer-Speier Esterification

Objective: To synthesize **allyl chlorodifluoroacetate** via acid-catalyzed esterification of chlorodifluoroacetic acid and allyl alcohol.

Materials:

- Chlorodifluoroacetic acid (C₂HClF₂O₂)
- Allyl alcohol (C₃H₆O)
- Concentrated sulfuric acid (H₂SO₄) or another suitable acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄) for drying

- Toluene or a similar azeotroping agent to remove water
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Equipment:

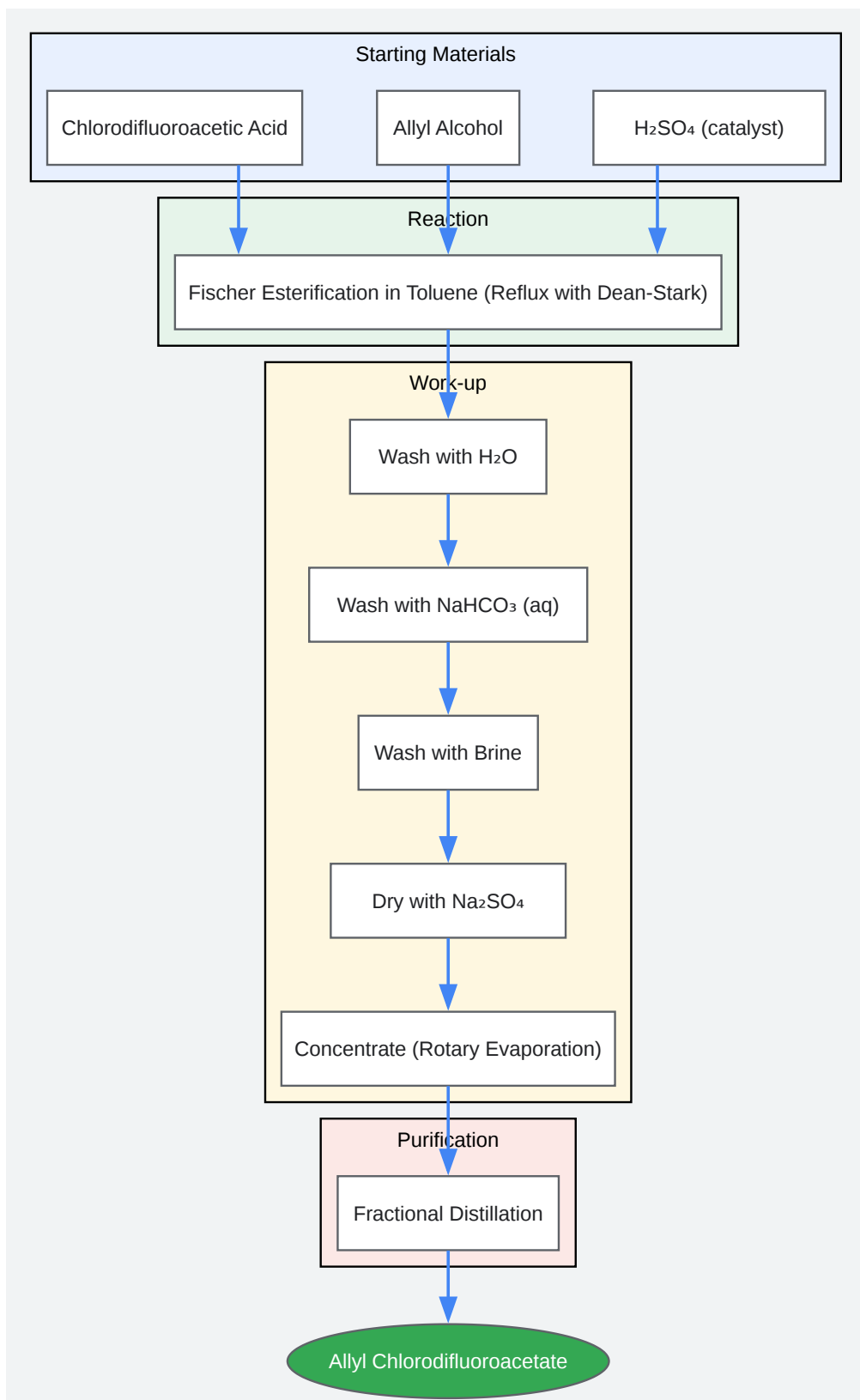
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

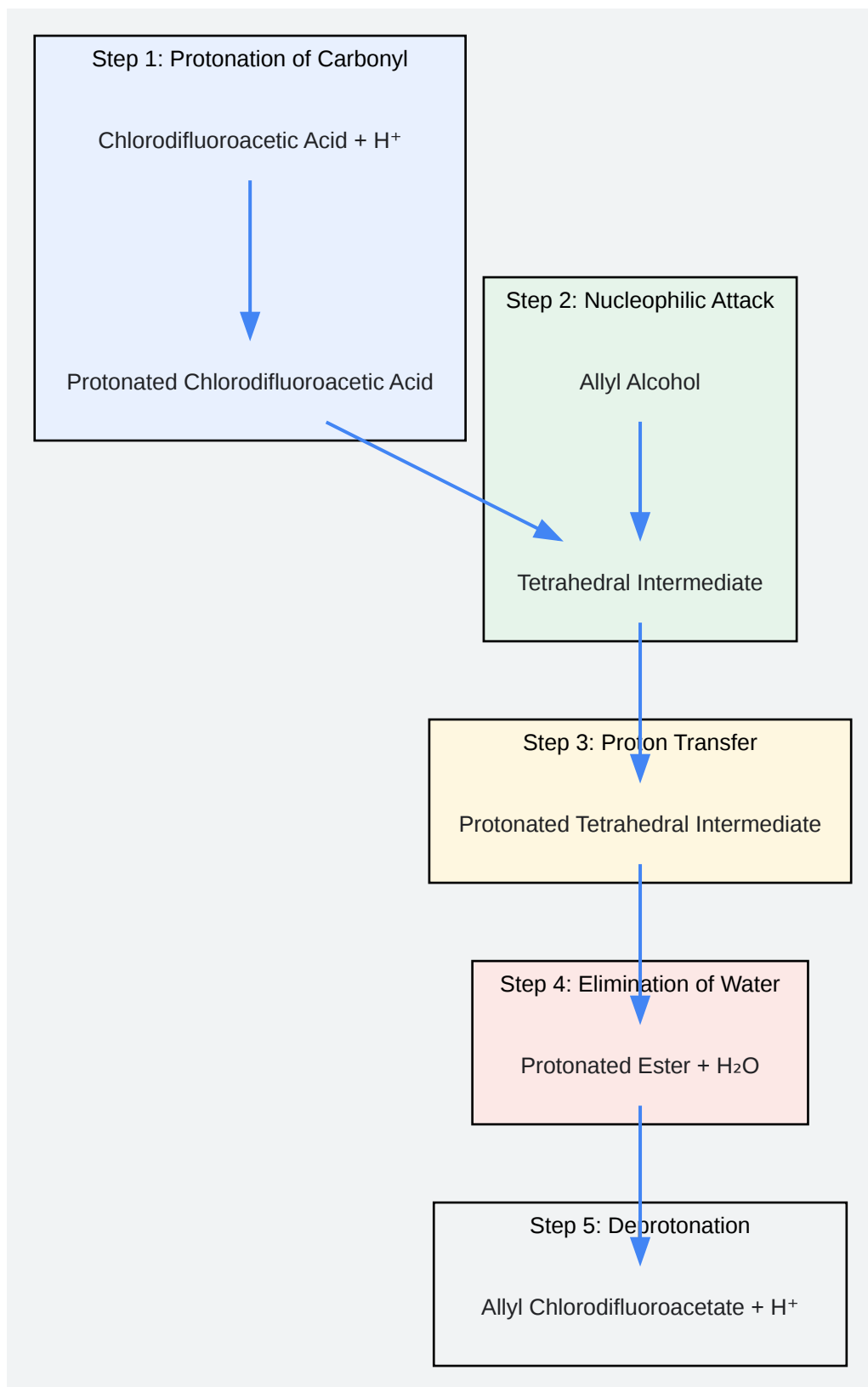
Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus, a reflux condenser, and a magnetic stirrer, add chlorodifluoroacetic acid (1.0 eq), allyl alcohol (1.5-2.0 eq), and a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mol%).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring. The water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected or by thin-layer chromatography (TLC).

- Once the reaction is complete (no more water is collected or TLC indicates the consumption of the starting material), allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure **allyl chlorodifluoroacetate**.

Diagram 1: Proposed Synthesis Workflow of **Allyl Chlorodifluoroacetate**





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